

Potential Industrial Applications of Trihexyl Benzene-1,2,4-tricarboxylate: A Technical Guide

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Compound of Interest

Compound Name: Trihexyl benzene-1,2,4-tricarboxylate

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Trihexyl benzene-1,2,4-tricarboxylate, a trimellitate ester, is a high-molecular-weight compound with significant potential across various industrial sectors. This technical guide provides an in-depth analysis of its synthesis, physicochemical properties, and established and prospective applications, with a particular focus on its role as a high-performance plasticizer and its emerging utility in the biomedical field. This document consolidates key data, outlines detailed experimental protocols for its synthesis and performance evaluation, and presents visual workflows to elucidate complex processes, serving as a comprehensive resource for professionals in research, materials science, and drug development.

Introduction

Trihexyl benzene-1,2,4-tricarboxylate, also known as tri-n-hexyl trimellitate, belongs to the family of trimellitate esters, which are characterized by a central benzene ring with three carboxylate ester side chains. These compounds are noted for their thermal stability, low volatility, and excellent permanence, making them superior alternatives to conventional phthalate plasticizers in many demanding applications. The "trihexyl" designation typically refers to the presence of three n-hexyl chains, although isomers such as tris(2-ethylhexyl) benzene-1,2,4-tricarboxylate (trioctyl trimellitate or TOTM) are commercially more prevalent

and extensively studied. This guide will address both the n-hexyl isomer and draw relevant comparisons with the closely related and well-documented TOTM.

Physicochemical Properties

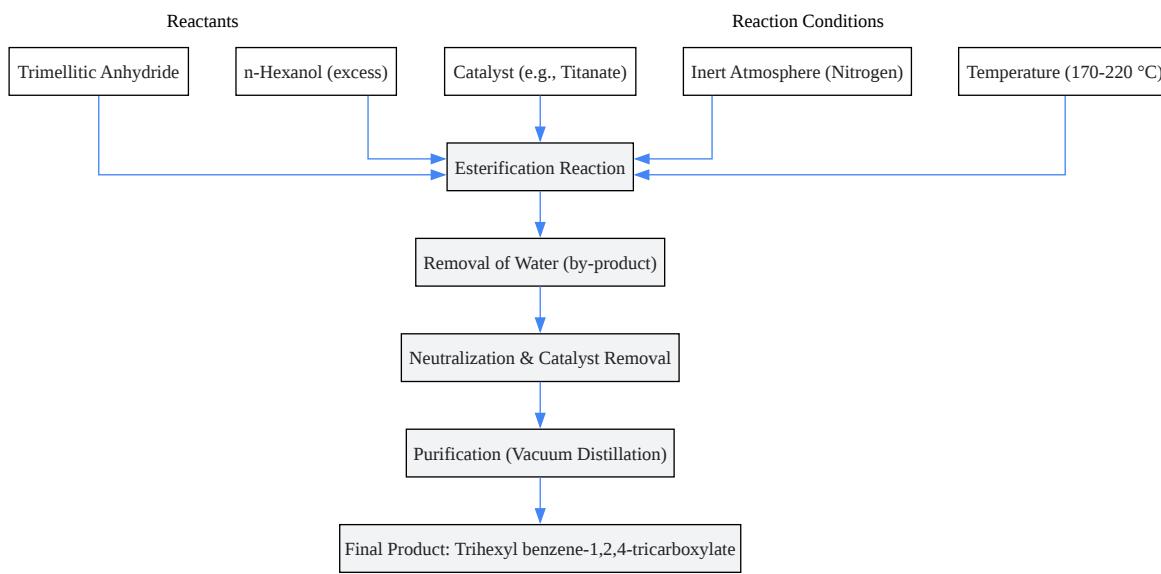
The properties of **trihexyl benzene-1,2,4-tricarboxylate** make it suitable for a range of industrial uses. A summary of its key physicochemical data is presented in Table 1.

Property	Value
Molecular Formula	C ₂₇ H ₄₂ O ₆
Molecular Weight	462.62 g/mol
CAS Number	1528-49-0
Appearance	Viscous Liquid
Boiling Point	260-262 °C @ 4 mmHg
Melting Point	-46 °C
Density	~1.026 g/cm ³
Refractive Index	n _{20/D} 1.487 (lit.)
Water Solubility	Very low
Synonyms	Tri-n-hexyl trimellitate, 1,2,4-Benzenetricarboxylic acid, trihexyl ester

Synthesis of Trihexyl Benzene-1,2,4-tricarboxylate

The primary method for synthesizing **trihexyl benzene-1,2,4-tricarboxylate** is through the direct esterification of trimellitic anhydride with n-hexanol.

Synthesis Workflow

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Caption: Synthesis workflow for **trihexyl benzene-1,2,4-tricarboxylate**.

Experimental Protocol for Synthesis

The following is a generalized experimental protocol for the synthesis of **trihexyl benzene-1,2,4-tricarboxylate**, based on typical esterification procedures for trimellitates.

Materials:

- Trimellitic anhydride (1 mole)

- n-Hexanol (3.3 moles, slight excess)
- Titanate catalyst (e.g., tetra-n-butyl titanate, ~0.1% by weight of reactants)
- Nitrogen gas supply
- Sodium carbonate solution (for neutralization)
- Activated carbon (for decolorization, optional)

Apparatus:

- A four-necked reaction flask equipped with a mechanical stirrer, a thermometer, a nitrogen inlet, and a Dean-Stark trap connected to a condenser.
- Heating mantle
- Vacuum distillation setup

Procedure:

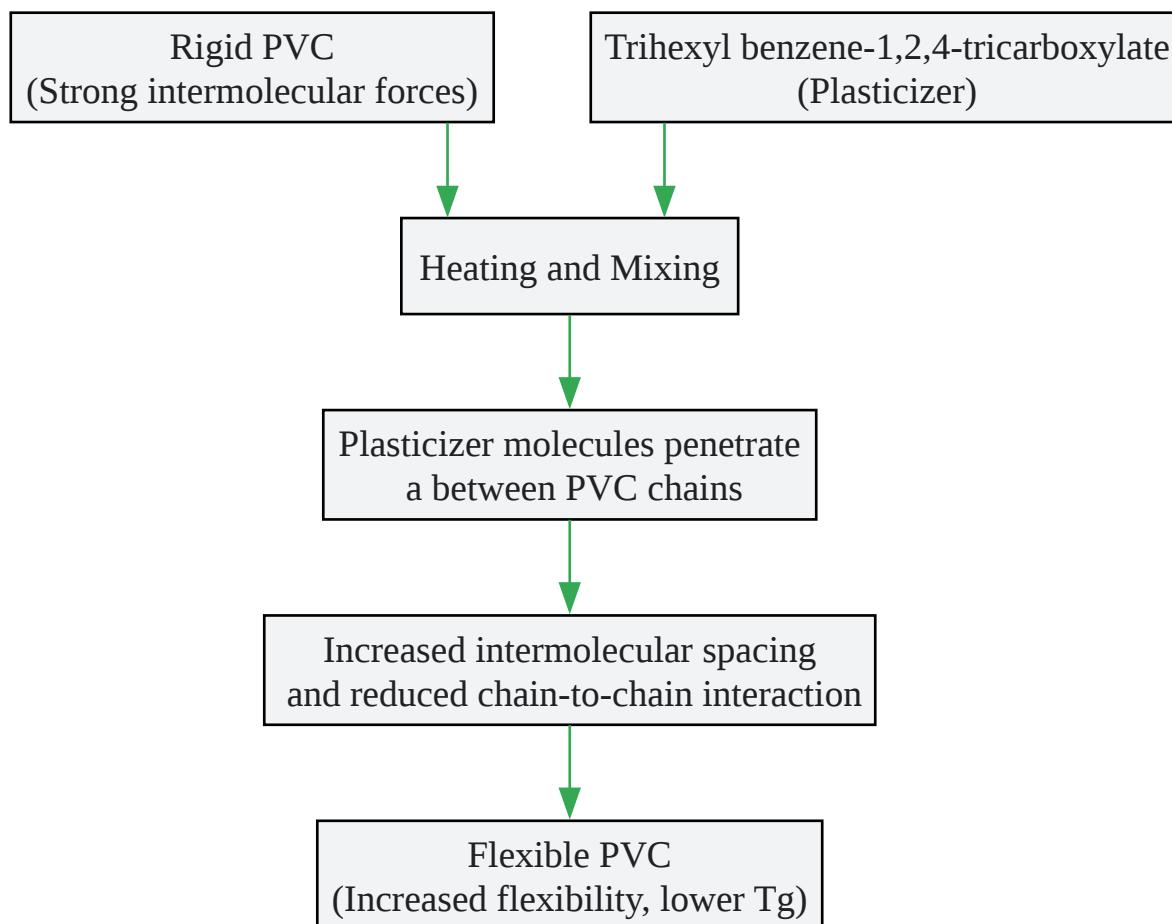
- Charging the Reactor: Charge the reaction flask with trimellitic anhydride and n-hexanol.
- Inert Atmosphere: Purge the reactor with nitrogen gas to create an inert atmosphere and maintain a slow nitrogen flow throughout the reaction.
- Heating and Initial Reaction: Begin stirring and gradually heat the mixture. The reaction typically commences at around 170-180 °C, with the formation of water as a by-product.
- Water Removal: Collect the water in the Dean-Stark trap as it is formed, driving the reaction to completion.
- Catalyst Addition: Once the initial rapid water formation subsides, add the titanate catalyst to the reaction mixture.
- Esterification Completion: Continue heating the mixture at a temperature of approximately 200-220 °C until the acid value of the mixture drops to a desired low level, indicating the completion of the esterification.

- Neutralization and Catalyst Decomposition: Cool the mixture and neutralize any remaining acidity with a sodium carbonate solution. The catalyst can be decomposed by washing with water.
- Purification: Remove the excess n-hexanol and other volatile impurities by vacuum distillation. If the product is colored, a treatment with activated carbon followed by filtration can be performed.
- Final Product: The final product is a clear, viscous liquid, which is **trihexyl benzene-1,2,4-tricarboxylate**.

Industrial Applications: High-Performance Plasticizer

The primary industrial application of **trihexyl benzene-1,2,4-tricarboxylate** and its isomers is as a plasticizer for polyvinyl chloride (PVC) and other polymers.^[1] Its high molecular weight and low volatility impart excellent permanence, making it suitable for applications requiring high-temperature resistance and durability.

Mechanism of Plasticization

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Caption: Mechanism of PVC plasticization.

Performance Evaluation of Trimellitate Plasticizers

The performance of **trihexyl benzene-1,2,4-tricarboxylate** as a plasticizer is evaluated through a series of standardized tests.

Table 2: Standardized Tests for Plasticizer Performance

Performance Metric	Standard Test Method	Description
Plasticizer Efficiency	ASTM D2284	Measures the tensile properties of PVC compositions with varying plasticizer concentrations to determine efficiency.[1]
Compatibility	ASTM D2383	Evaluates the compatibility of the plasticizer with PVC under humid conditions by observing any changes in appearance (e.g., exudation).[2][3][4][5]
Migration Resistance	ISO 177	Determines the tendency of the plasticizer to migrate from the plastic into other materials in close contact.[6][7][8]
Volatility	ASTM D1203	Measures the loss of plasticizer from a plastic compound upon heating.
Low-Temperature Flexibility	ASTM D746	Determines the temperature at which a plasticized material becomes brittle.

Key Applications as a Plasticizer

- **Wire and Cable Insulation:** Due to its excellent thermal stability and low volatility, it is used in high-temperature electrical wire and cable insulation.
- **Automotive Interiors:** Its permanence and resistance to migration make it suitable for automotive upholstery and interior components.[1]
- **Gasketing Materials:** Used in gaskets and seals that require long-term flexibility and resistance to extraction.[1]

- Medical Devices: The low toxicity and migration resistance of trimellitates like TOTM make them suitable for use in medical tubing, blood bags, and other medical devices.[9][10]

Potential Applications in Drug Development

While the primary applications of **trihexyl benzene-1,2,4-tricarboxylate** are in the polymer industry, its properties, particularly those of its well-studied isomer TOTM, suggest potential utility in the pharmaceutical and drug development sectors.

Biocompatibility and Use in Medical Devices

The low toxicity and high biocompatibility of high-molecular-weight trimellitates like TOTM have led to their use as safer alternatives to DEHP (di(2-ethylhexyl) phthalate) in medical devices. [10] Studies have shown that TOTM exhibits lower leaching from PVC materials compared to DEHP, reducing patient exposure to potentially harmful plasticizers.[11] This makes it a candidate for use in devices such as:

- Intravenous (IV) tubing
- Blood storage bags[9]
- Catheters
- Enteral feeding tubes[11]

Potential as a Pharmaceutical Excipient

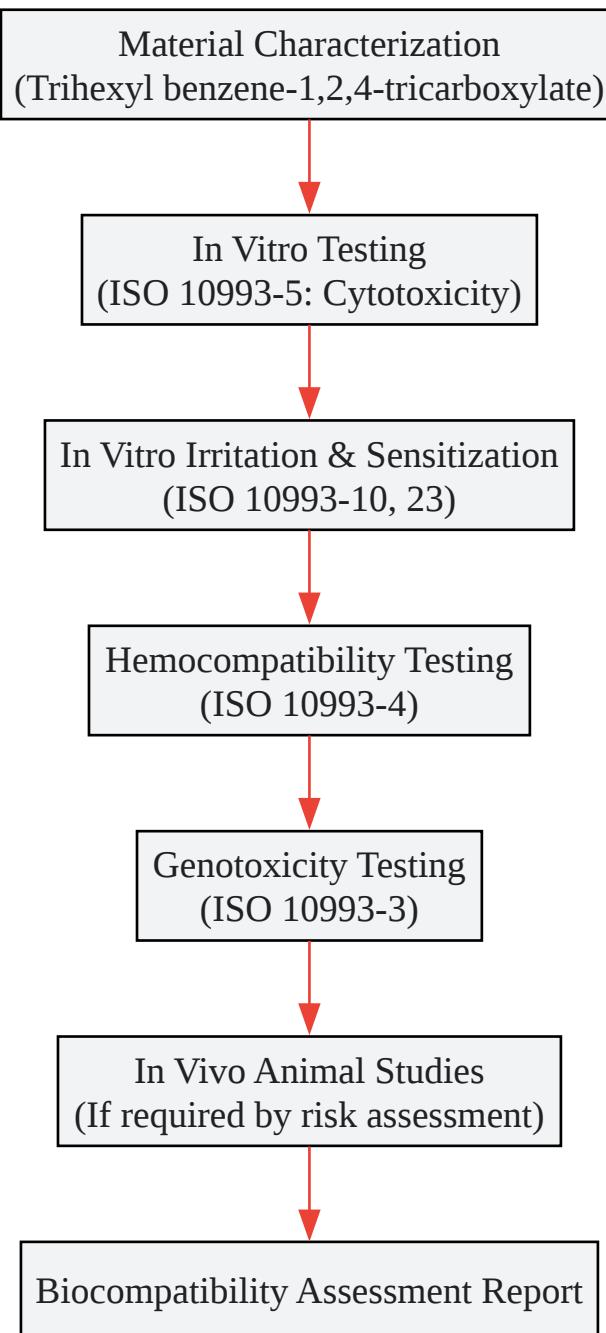
As a stable, non-volatile, and biocompatible oily liquid, **trihexyl benzene-1,2,4-tricarboxylate** could potentially be explored as a lipid-based excipient in oral drug formulations.[12] Lipid excipients are known to enhance the solubility and bioavailability of poorly water-soluble drugs.

Potential roles as an excipient:

- Solubilizer: For lipophilic active pharmaceutical ingredients (APIs).
- Vehicle in Self-Emulsifying Drug Delivery Systems (SEDDS): To improve the dissolution and absorption of APIs.

- Component of Topical Formulations: Its low volatility and skin conditioning properties could be beneficial in creams and ointments.

Workflow for Biocompatibility Assessment



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